

Physical properties of 4-Chlorosalicylic acid (melting point, solubility)

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Compound of Interest

Compound Name: 4-Chlorosalicylic acid

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A Technical Guide to the Physical Properties of 4-Chlorosalicylic Acid

This document provides a detailed overview of the key physical properties of **4-Chlorosalicylic acid**, focusing on its melting point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Core Physical Properties

4-Chlorosalicylic acid presents as an off-white to light beige powder.^{[1][2]} Its stability can be affected by moisture, as it is described as hygroscopic.^[2]

Quantitative Data Summary

The following tables summarize the melting point and solubility data for **4-Chlorosalicylic acid** compiled from various sources.

Table 1: Melting Point of **4-Chlorosalicylic Acid**

Melting Point Range (°C)	Source Citation
209 - 213	[3] [4]
210 - 212	[2] [5] [6] [7]
211	[8]

Table 2: Solubility of **4-Chlorosalicylic Acid**

| Solvent / System | Solubility | Source Citation | | :--- | :--- | | Water | Slightly soluble / Insoluble (< 0.1 mg/mL) | [\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#) | | Dimethyl Sulfoxide (DMSO) | 34 - 100 mg/mL (197.02 - 579.51 mM) | [\[9\]](#)[\[10\]](#) | | Ethanol | 34 mg/mL | [\[9\]](#) | | Methanol | Slightly soluble | [\[2\]](#) | | Phosphate-Buffered Saline (PBS) | 2 mg/mL (11.59 mM) with ultrasonication | [\[6\]](#) | | 10% DMSO + 90% Corn Oil | ≥ 2.5 mg/mL (14.49 mM) | [\[6\]](#) | | 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline | ≥ 2.5 mg/mL (14.49 mM) | [\[6\]](#) | | 10% DMSO + 90% (20% SBE-β-CD in Saline) | ≥ 2.5 mg/mL (14.49 mM) | [\[6\]](#) |

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of a solid compound like **4-Chlorosalicylic acid**.

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[11\]](#) Impurities tend to depress the melting point and broaden the melting range.[\[11\]](#)[\[12\]](#) The capillary method is a standard technique.

Protocol:

- Sample Preparation: A small amount of the dry **4-Chlorosalicylic acid** is finely powdered. [\[13\]](#)
- Capillary Tube Loading: The open end of a capillary tube (sealed at the other end) is pushed into the powder. The tube is then tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.[\[12\]](#)[\[13\]](#)
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[12\]](#) This assembly is placed in a heating bath apparatus

(e.g., a Thiele tube or a digital melting point apparatus) containing a high-boiling liquid like paraffin oil or silicone oil.[11][13]

- Heating: The apparatus is heated slowly, with constant stirring of the bath to ensure uniform temperature distribution.[12] An initial rapid heating can be done to find an approximate melting point.[11]
- Measurement: For an accurate measurement, the heating rate is slowed to approximately 1-2°C per minute as the temperature approaches the expected melting point.[11]
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes a clear liquid. The melting point is reported as the range T1-T2.[14]

Solubility can be assessed qualitatively or determined quantitatively through various analytical methods.

Protocol 1: Qualitative Solubility Test

This method provides a general classification of solubility.

- Sample and Solvent Measurement: A small, measured amount of **4-Chlorosalicylic acid** (e.g., 25 mg) is placed into a test tube.[15]
- Solvent Addition: A measured volume of the desired solvent (e.g., 0.75 mL) is added to the test tube in small portions.[15]
- Mixing: After each addition, the test tube is shaken vigorously to facilitate dissolution.[15]
- Observation: The substance is classified as soluble, slightly soluble, or insoluble based on visual inspection of the resulting mixture.

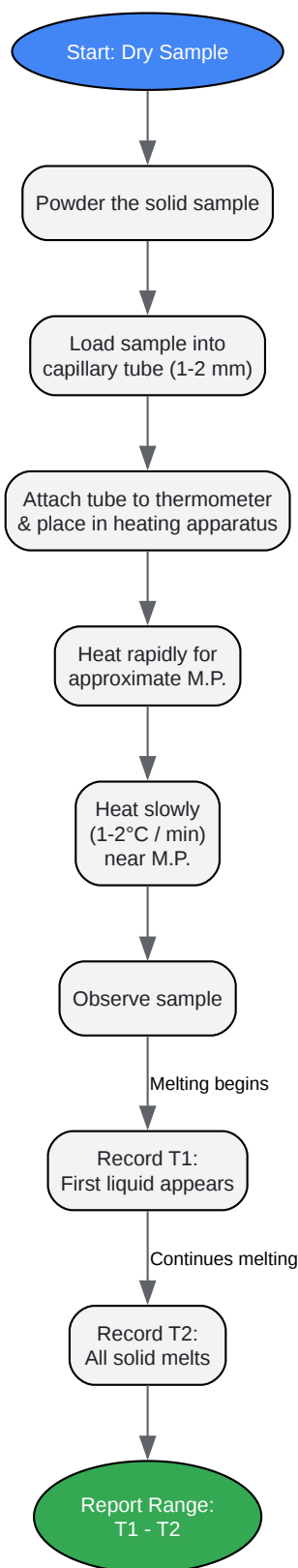
Protocol 2: Spectrophotometric Quantification (Example Method)

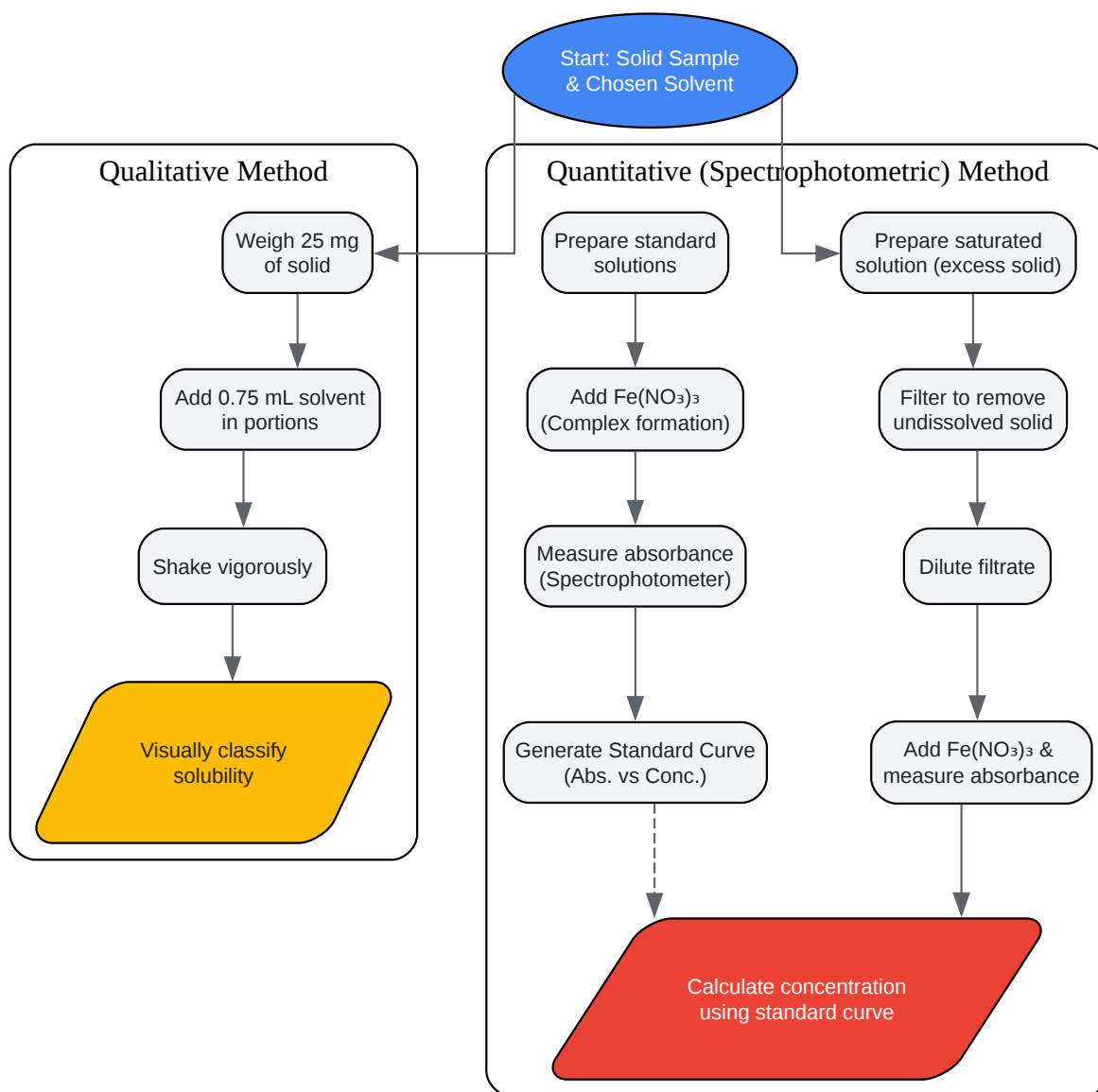
This method, adapted from protocols for similar phenolic acids, allows for precise quantification.[16] It relies on the formation of a colored complex with ferric ions.

- **Standard Curve Preparation:** Prepare a series of standard solutions of **4-Chlorosalicylic acid** of known concentrations.
- **Complex Formation:** Add a solution of ferric nitrate to each standard solution. This will form a colored complex.^[16]
- **Spectrophotometric Analysis:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a spectrophotometer. Plot absorbance versus concentration to create a standard curve.
- **Sample Preparation:** Prepare a saturated solution of **4-Chlorosalicylic acid** in the solvent of interest by adding an excess of the compound to the solvent and allowing it to equilibrate (with stirring or shaking).
- **Sample Analysis:** Filter the saturated solution to remove undissolved solid. Dilute an aliquot of the filtrate to a concentration that falls within the range of the standard curve.
- **Quantification:** Add the ferric nitrate solution to the diluted sample and measure its absorbance. Use the standard curve to determine the concentration of **4-Chlorosalicylic acid** in the diluted sample, and then calculate the solubility in the original saturated solution.

Visualized Workflows

The following diagrams illustrate the experimental workflows for determining the physical properties discussed.





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